

Application of RNA Sequencing to Identify HDAC2 Target Genes

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Introduction

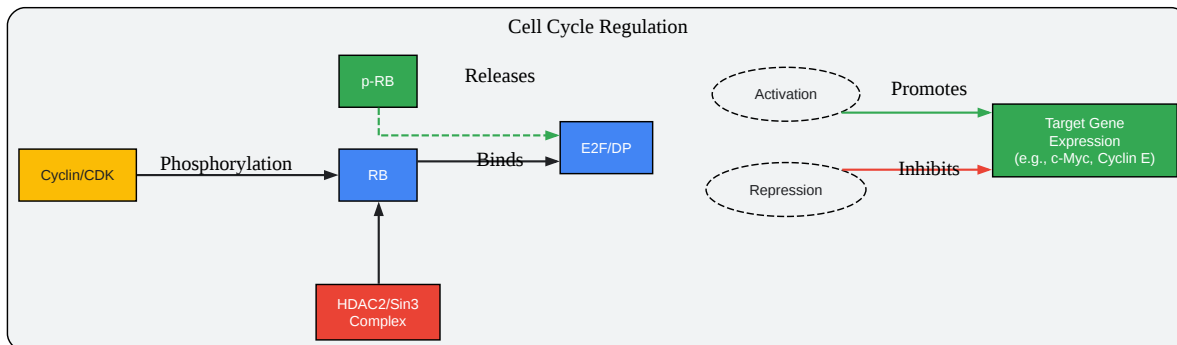
Histone deacetylase 2 (HDAC2) is a critical enzyme involved in the epigenetic regulation of gene expression.[1][2] As a member of the class I histone deacetylases, HDAC2 primarily functions by removing acetyl groups from lysine residues on core histones, leading to a more compact chromatin structure and transcriptional repression.[3][4] HDAC2 does not act alone but is a component of larger multiprotein complexes, such as NuRD, Sin3, and CoREST, which are recruited to specific genomic loci by DNA-binding transcription factors.[3] Dysregulation of HDAC2 activity has been implicated in various diseases, including cancer, cardiac hypertrophy, and neurodegenerative disorders like Alzheimer's disease, making it a significant target for therapeutic intervention.[1][4]

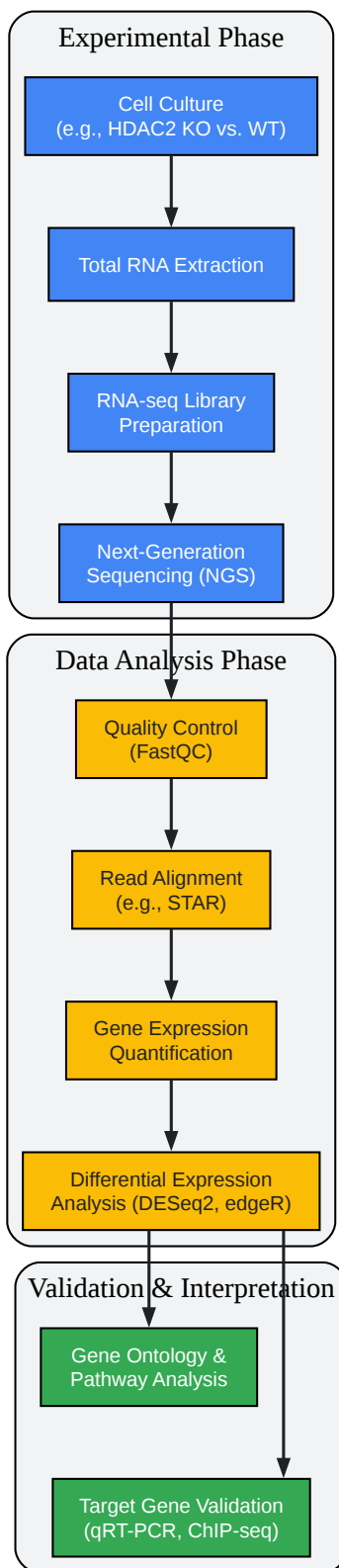
Identifying the direct and indirect target genes of HDAC2 is crucial for understanding its biological functions and the mechanisms of action of HDAC inhibitors.[5][6] RNA sequencing (RNA-seq) is a powerful, high-throughput method for comprehensively profiling the transcriptome.[7] By comparing the gene expression profiles of cells with normal and altered HDAC2 activity (e.g., through knockdown, knockout, or inhibition), researchers can identify

genes whose expression is regulated by HDAC2.[8] This application note provides a detailed protocol for utilizing RNA-seq to identify HDAC2 target genes, including experimental design, data analysis, and validation methods.

Signaling Pathways and Experimental Workflow

To elucidate the role of HDAC2 in gene regulation, a combination of transcriptomic analysis and direct binding assays is essential. The following diagrams illustrate a key signaling pathway involving HDAC2 and the general experimental workflow for identifying its target genes.





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